

# 2-(Furan-2-yl)-2-oxoacetic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Furan-2-yl)-2-oxoacetic acid

Cat. No.: B138613

[Get Quote](#)

## Technical Guide: 2-(Furan-2-yl)-2-oxoacetic Acid

An In-depth Profile for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-(Furan-2-yl)-2-oxoacetic acid**, a key intermediate in various synthetic processes, particularly within the pharmaceutical industry. This document outlines its chemical properties, a representative synthesis protocol, and its primary applications.

## Chemical Identity and Properties

**2-(Furan-2-yl)-2-oxoacetic acid**, also known as 2-furylglyoxylic acid, is a crucial building block in organic synthesis. Its chemical structure consists of a furan ring attached to an alpha-keto acid moiety. This arrangement of functional groups makes it a versatile reagent in the synthesis of more complex molecules.

Below is a summary of its key quantitative data:

Property	Value	References
CAS Number	1467-70-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	140.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	92-97 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	235 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Light brown to brown solid	<a href="#">[5]</a>

## Synthesis Protocol: One-Pot Reaction

A notable and efficient method for synthesizing **2-(Furan-2-yl)-2-oxoacetic acid** is a one-pot reaction utilizing readily available starting materials.[\[2\]](#) This approach avoids the isolation of intermediates, thereby streamlining the production process and potentially increasing overall yield.

### Materials:

- Furfural
- Nitromethane
- A suitable copper salt (e.g., copper acetate)
- Methanol
- Acetic Acid
- Water
- Hydrochloric Acid

### Methodology:

- Step 1: Initial Reaction: The synthesis begins with the reaction of furfural and nitromethane under specific conditions. The molar quantities of the reactants are carefully measured to ensure optimal conversion.
- Step 2: In-situ Conversion: Following the initial reaction, acetic acid and a copper salt are introduced directly into the reaction mixture. The solvent system is adjusted to a specific ratio of methanol, acetic acid, and water (e.g., 1:1:4 by volume). The reaction is then heated to a specific temperature (e.g., 90°C) for a set duration (e.g., 3 hours) to facilitate the conversion to **2-(Furan-2-yl)-2-oxoacetic acid**.<sup>[2]</sup>
- Work-up and Isolation: Upon completion, the reaction mixture is cooled to room temperature. The volatile components, such as acetic acid and methanol, are removed using a rotary evaporator. This process results in a suspension containing the desired product. The pH of the resulting solution is then adjusted to 3 with hydrochloric acid to fully precipitate the **2-(Furan-2-yl)-2-oxoacetic acid**. The final product can then be collected and purified.

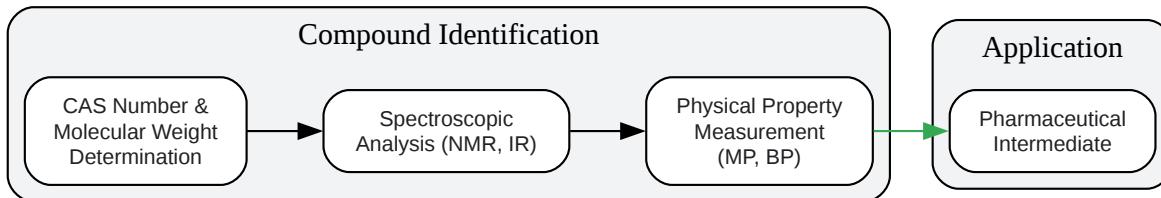
## Key Applications in Research and Development

**2-(Furan-2-yl)-2-oxoacetic acid** is a valuable intermediate in the synthesis of a variety of organic compounds.<sup>[5]</sup> Its primary applications are found in:

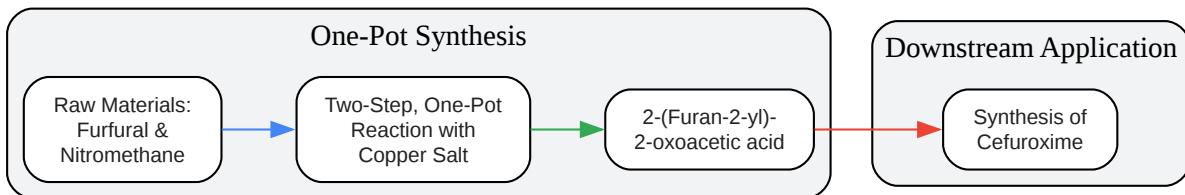
- Pharmaceutical Synthesis: It is a critical intermediate in the production of certain antibiotics, such as Cefuroxime.<sup>[2]</sup>
- Agrochemicals: The compound serves as a precursor for various agrochemical products.<sup>[5]</sup>
- Material Science: It is used in the synthesis of polymers, including polyesters and polyamides.<sup>[5]</sup>
- Specialty Chemicals: The reactivity of **2-(Furan-2-yl)-2-oxoacetic acid** makes it suitable for the production of various dyes and pigments.<sup>[5]</sup>

## Visualized Workflow and Synthesis Pathway

The following diagrams illustrate the logical workflow for the characterization and synthesis of **2-(Furan-2-yl)-2-oxoacetic acid**.

[Click to download full resolution via product page](#)

Caption: Logical workflow for the characterization of **2-(Furan-2-yl)-2-oxoacetic acid**.

[Click to download full resolution via product page](#)

Caption: Simplified workflow of the one-pot synthesis and a key application.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(Furan-2-yl)-2-oxoacetic Acid|Research Use Only [benchchem.com]
- 2. CN105198843A - One-pot synthesizing method of 2-(furan-2-yl)-2-glyoxalic acid - Google Patents [patents.google.com]
- 3. lookchem.com [lookchem.com]
- 4. rsc.org [rsc.org]

- 5. alfa-chemical.com [alfa-chemical.com]
- To cite this document: BenchChem. [2-(Furan-2-yl)-2-oxoacetic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138613#2-furan-2-yl-2-oxoacetic-acid-cas-number-and-molecular-weight]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)